

"Hept-1-en-5-yne" molecular formula and weight

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Compound of Interest

Compound Name: *Hept-1-EN-5-yne*

Cat. No.: *B14743567*

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Technical Overview of Hept-1-en-5-yne

For Researchers, Scientists, and Drug Development Professionals

Hept-1-en-5-yne is an organic compound classified as an enyne, which is a hydrocarbon containing both a double (alkene) and a triple (alkyne) bond. Its structure and reactive sites make it a point of interest in organic synthesis.

Molecular Structure and Properties

The chemical structure of **Hept-1-en-5-yne** consists of a seven-carbon chain. A double bond is located at the first carbon position (C1), and a triple bond is present at the fifth carbon position (C5). This specific arrangement of unsaturated bonds dictates its chemical reactivity and physical properties.

The fundamental molecular details of **Hept-1-en-5-yne** are summarized below. The molecular formula is derived by counting the carbon and hydrogen atoms in its structure. The molecular weight is calculated using the molecular formula and the atomic masses of its constituent elements. The atomic mass of carbon is approximately 12.011 amu, and the atomic mass of hydrogen is approximately 1.008 amu^[1]^[2]^[3]^[4]^[5]^[6]^[7]^[8]^[9].

Parameter	Value	Reference
Molecular Formula	C ₇ H ₁₀	[10] [11]
Molecular Weight	94.15 g/mol	[10] [11] [12] [13] [14]
IUPAC Name	hept-1-en-5-yne	[10] [11]
CAS Number	821-40-9	[11]

Note: The molecular weight is computed based on the standard atomic weights of the elements.

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